

An In-Depth Technical Guide to Methyl 2-(2-nitrophenyl)acetate

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Compound of Interest

Compound Name: **Methyl 2-(2-nitrophenyl)acetate**

Cat. No.: **B1268029**

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **Methyl 2-(2-nitrophenyl)acetate**, a chemical compound with potential applications in organic synthesis and as a precursor for various biologically active molecules. This document details its chemical and physical properties, safety information, and a known method of synthesis. While the biological activities of its parent compound and other derivatives have been noted, specific biological data for **Methyl 2-(2-nitrophenyl)acetate** remains largely unreported in publicly available literature.

Chemical and Physical Properties

Methyl 2-(2-nitrophenyl)acetate, with the CAS number 30095-98-8, is a nitro-substituted aromatic ester.^[1] Its fundamental properties are summarized in the table below. The compound typically appears as a light orange oil.

Property	Value	Source
CAS Number	30095-98-8	[1]
Molecular Formula	C ₉ H ₉ NO ₄	[1]
Molecular Weight	195.17 g/mol	[1]
Appearance	Light orange oil	ChemicalBook
IUPAC Name	methyl 2-(2-nitrophenyl)acetate	[1]
Synonyms	Methyl (2-nitrophenyl)acetate, 2-NITROPHENYLACETIC ACID METHYL ESTER, Benzeneacetic acid, 2-nitro-, methyl ester	[1]

Spectroscopic Data

Detailed spectroscopic information is crucial for the identification and characterization of **Methyl 2-(2-nitrophenyl)acetate**.

Spectrum Type	Data	Source
¹ H NMR (CDCl ₃)	δ: 3.72 (3H, s), 4.03 (2H, s), 7.36 (1H, d, J = 7.3 Hz), 7.44- 7.51 (1H, m), 7.57-7.63 (1H, m), 8.12 (1H, d, J = 7.8 Hz)	ChemicalBook
¹³ C NMR	Data available	PubChem
Infrared (IR)	Data available	PubChem
Mass Spectrometry (MS)	Data available	PubChem

Safety and Hazard Information

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Methyl 2-(2-nitrophenyl)acetate** is classified with the following hazard statements:

- H302: Harmful if swallowed
- H312: Harmful in contact with skin
- H315: Causes skin irritation
- H319: Causes serious eye irritation
- H332: Harmful if inhaled

Precautionary Statements:

- P261: Avoid breathing dust/fume/gas/mist/vapors/spray.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.

Experimental Protocols

Synthesis of Methyl 2-(2-nitrophenyl)acetate

A common method for the synthesis of **Methyl 2-(2-nitrophenyl)acetate** involves the esterification of 2-(2-nitrophenyl)acetic acid.

Materials:

- 2-(2-nitrophenyl)acetic acid
- Methanol (MeOH)
- Concentrated Sulfuric Acid (H_2SO_4)
- Ethyl acetate
- Saturated aqueous sodium bicarbonate
- Saturated brine

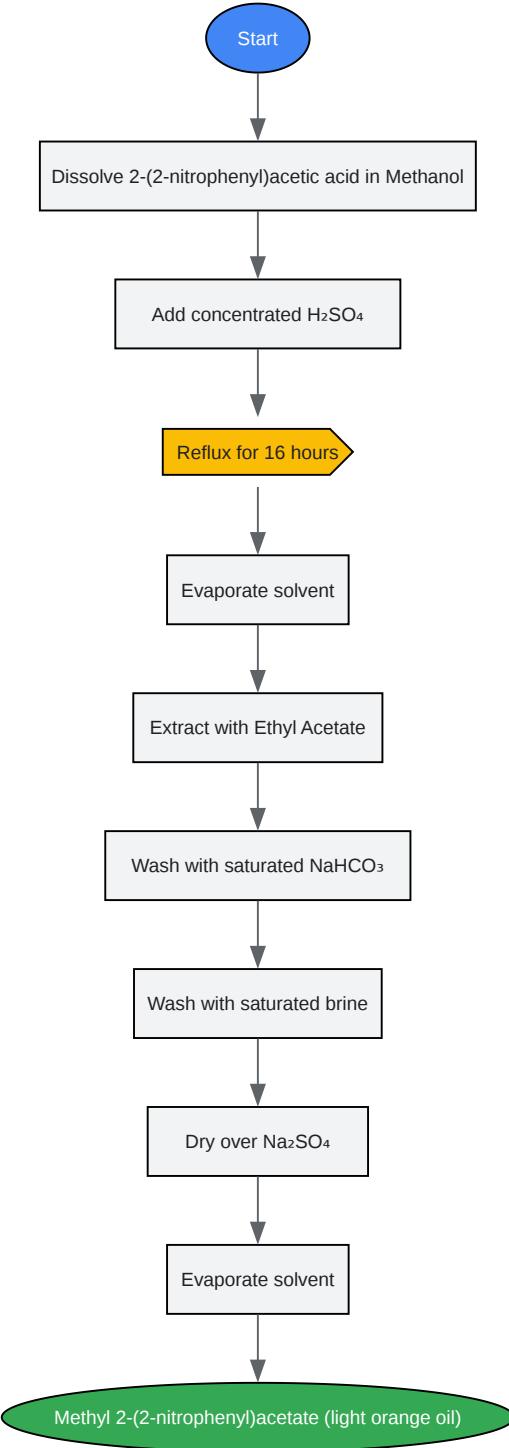
- Anhydrous sodium sulfate

Procedure:

- Dissolve 2-(2-nitrophenyl)acetic acid in methanol.
- Slowly add concentrated sulfuric acid to the solution.
- Heat the reaction mixture at reflux for 16 hours.
- After the reaction is complete, remove the solvent by evaporation.
- Add water to the residue and extract with ethyl acetate.
- Wash the organic layer sequentially with saturated aqueous sodium bicarbonate and saturated brine.
- Dry the organic layer over anhydrous sodium sulfate.
- Evaporate the solvent to yield **Methyl 2-(2-nitrophenyl)acetate** as a light orange oil.

Below is a workflow diagram illustrating the synthesis process.

Synthesis Workflow of Methyl 2-(2-nitrophenyl)acetate

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Caption: A step-by-step workflow for the synthesis of **Methyl 2-(2-nitrophenyl)acetate**.

Biological Activity and Signaling Pathways

Currently, there is a lack of specific data in the public domain detailing the biological activity or the mechanism of action of **Methyl 2-(2-nitrophenyl)acetate** itself. However, its parent compound, 2-nitrophenylacetic acid, has been reported to exhibit selective herbicidal properties.^[2] Furthermore, derivatives of 2-nitrophenylacetic acid are recognized as valuable precursors in the synthesis of various biologically active molecules, including those with potential as enzyme inhibitors and anticancer agents.^[2]

Given the absence of specific biological data for **Methyl 2-(2-nitrophenyl)acetate**, a signaling pathway diagram cannot be generated at this time. Further research is required to elucidate its potential biological roles and mechanisms of action.

Conclusion

Methyl 2-(2-nitrophenyl)acetate is a well-characterized chemical compound with established physical, chemical, and safety profiles. Its synthesis from 2-(2-nitrophenyl)acetic acid is a straightforward and documented process. While the broader class of 2-nitrophenylacetic acid derivatives shows promise in the development of bioactive compounds, the specific biological functions of the methyl ester remain an area for future investigation. This guide serves as a foundational resource for researchers interested in exploring the potential of this compound in organic synthesis and medicinal chemistry.

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References

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